

An In-depth Technical Guide to 3,3-Dimethoxypropanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethoxypropanenitrile

Cat. No.: B1201781

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This technical guide provides a comprehensive overview of **3,3-Dimethoxypropanenitrile** (CAS No. 57597-62-3), a significant intermediate in pharmaceutical and fine chemical synthesis.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

3,3-Dimethoxypropanenitrile, also known as cyanoacetaldehyde dimethyl acetal, is a nitrile intermediate valued for its dual functionality, which allows for versatile reactivity in the synthesis of complex organic molecules.^{[1][2]}

Table 1: Chemical Identifiers for **3,3-Dimethoxypropanenitrile**

Identifier	Value
CAS Number	57597-62-3 [1] [3] [4] [5] [6]
Molecular Formula	C5H9NO2 [1] [3] [4] [5]
Molecular Weight	115.13 g/mol [1] [4] [5] [7]
IUPAC Name	3,3-dimethoxypropanenitrile [1] [3] [5] [6]
Synonyms	DMPN, Cyanoacetaldehyde dimethyl acetal, 3,3-Dimethoxypropionitrile, 1-Cyano-2,2-dimethoxyethane [1] [3] [4]
InChI Key	JYHSJQNYYLGMEI-UHFFFAOYSA-N [1] [5] [6]
SMILES	CO(CC#N)OC [1] [5] [6]

Table 2: Physicochemical Properties of **3,3-Dimethoxypropanenitrile**

Property	Value
Appearance	Colorless to brown liquid [1]
Density	1.026 g/mL at 25 °C [4] [5]
Boiling Point	92.5 °C at 30 mmHg [1] [4]
Flash Point	182 °F (83 °C) [6]
Refractive Index	n20/D 1.414 [4]
Vapor Pressure	0.639 mmHg at 25 °C
Solubility	Soluble in water [6]

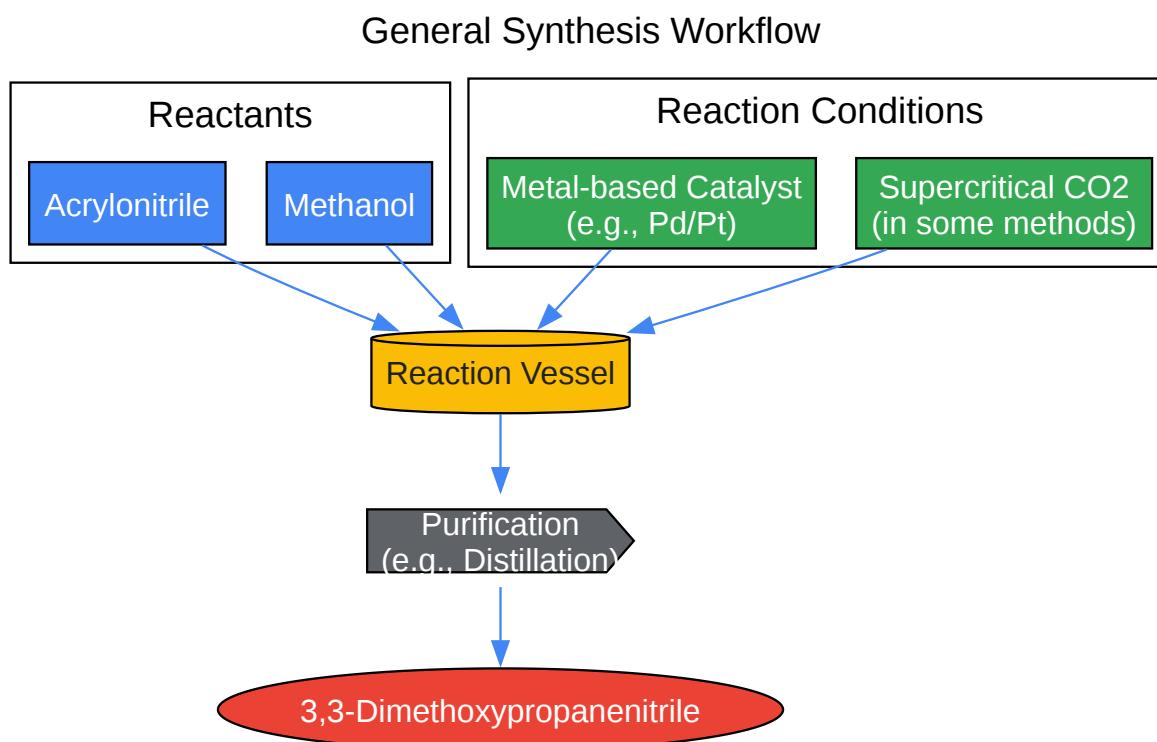
Synthesis of 3,3-Dimethoxypropanenitrile

The synthesis of **3,3-Dimethoxypropanenitrile** is a critical process for its application in various industries. A prevalent and efficient method is the hydroalkoxylation of acrylonitrile with methanol, often utilizing metal-based catalysts.[\[2\]](#) This process demands precise control over

reaction conditions to achieve high yields and purity.^[2] Alternative synthesis routes, such as palladium-catalyzed coupling reactions, are also employed.^[2]

One documented synthesis method involves the reaction of acrylonitrile with methanol in the presence of nitrite and platinum- or palladium-based catalysts.^[4] Another innovative approach utilizes supercritical CO₂ as the reaction medium.^[8]

Below is a generalized workflow for a common synthesis method.



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Caption: Generalized workflow for the synthesis of **3,3-Dimethoxypropanenitrile**.

Experimental Protocols

A specific experimental protocol for the synthesis of 3,3-dimethoxypropionitrile is detailed in patent CN1243121A.^[8] This method employs a supercritical CO₂ fluid as the reaction medium.

Objective: To synthesize 3,3-dimethoxypropionitrile via oxidation of acrylonitrile.

Materials and Equipment:

- HF-25 type autoclave
- PdCl₂(MeCN)₂ (0.033g, 0.15mmol)
- CuCl₂ (0.269g, 2mmol)
- Acrylonitrile (0.265g, 5mmol)
- Anhydrous methanol (1ml, approx. 25mmol)
- Oxygen gas
- Carbon dioxide

Procedure:

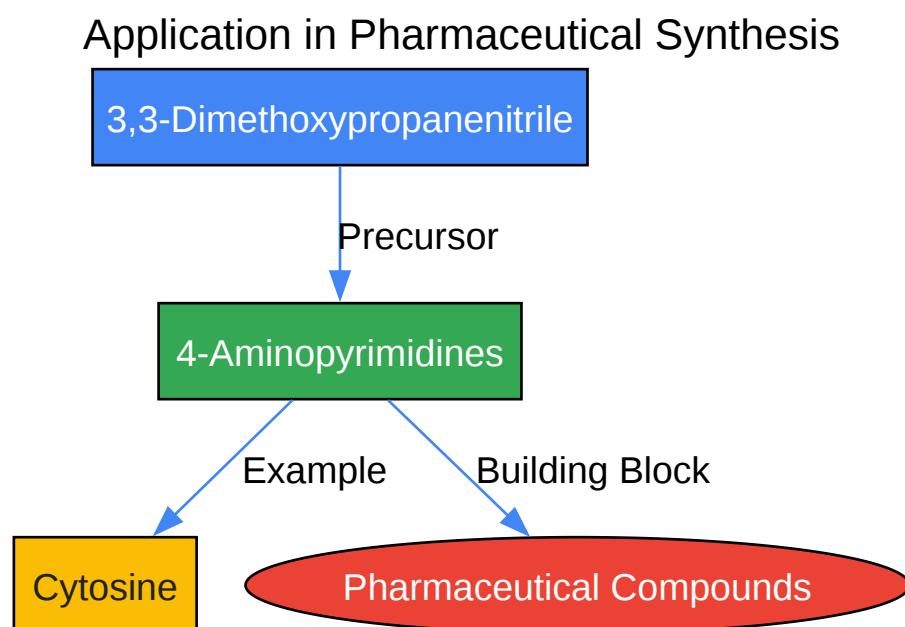
- Add 0.033g of PdCl₂(MeCN)₂, 0.269g of CuCl₂, 0.265g of acrylonitrile, and 1ml of anhydrous methanol to an HF-25 type autoclave.
- Pressurize the autoclave with oxygen to 1.0 MPa.
- Introduce carbon dioxide until the pressure reaches 13 MPa to create a supercritical fluid environment.
- Induce stirring and maintain the reaction at 55 °C for 12 hours.
- After the reaction period, the primary product is 3,3-dimethoxypropionitrile, with a potential side product being 3-methoxy propionitrile resulting from the Michael addition of methanol and acrylonitrile.

Results: This method is reported to achieve a chromatographic yield of up to 87.5%.[\[8\]](#)

Applications in Drug Development and Chemical Synthesis

3,3-Dimethoxypropanenitrile is a valuable precursor in the synthesis of various organic molecules.^[2] Its primary application lies in the production of 4-aminopyrimidines, which are fundamental components of numerous pharmaceutical compounds, including cytosine.^{[2][4][9]} Additionally, it serves as a crucial building block for agrochemicals and other fine chemicals.^[2] The ability to derive cyanoacetaldehyde from 3,3-dimethoxypropionitrile further expands its utility as an important organic synthesis intermediate.^[8]

The logical relationship of its application in pharmaceutical synthesis is illustrated below.



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Caption: Role of **3,3-Dimethoxypropanenitrile** in pharmaceutical synthesis.

Safety and Handling

3,3-Dimethoxypropanenitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[5][6]} It is also known to cause skin and eye irritation.^[10]

Table 3: GHS Hazard Information

Hazard Class	GHS Statement
Acute Toxicity, Oral	Harmful if swallowed[5]
Acute Toxicity, Dermal	Harmful in contact with skin[5]
Acute Toxicity, Inhalation	Harmful if inhaled[5]
Skin Corrosion/Irritation	Causes skin irritation[10]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation[10]

Recommended Precautionary Measures:

- Handling: Wash hands and any exposed skin thoroughly after handling.[11] Do not eat, drink, or smoke when using this product.[5] Avoid breathing dust, fume, gas, mist, vapors, or spray. [5][6]
- Protection: Wear protective gloves, protective clothing, eye protection, and face protection.[5][11]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[1][7] Keep the container tightly closed and away from heat, sparks, and open flames.[1][7][11]
- First Aid:
 - If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
 - If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5]
 - In Case of Eye Contact: Rinse immediately with plenty of water and seek medical advice.
 - In Case of Skin Contact: Wash immediately with plenty of soap and water.

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